

(Rac)-SAR131675: A Technical Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: (Rac)-SAR131675

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the kinase selectivity profile of **(Rac)-SAR131675**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3). The information is compiled to assist researchers and professionals in drug development in understanding the specific and broad-spectrum activity of this compound.

Quantitative Kinase Inhibition Profile

(Rac)-SAR131675 has demonstrated high potency and selectivity for VEGFR-3. The compound's inhibitory activity has been quantified against VEGFR family kinases, revealing a distinct selectivity profile.

Activity Against VEGFR Family Kinases

The inhibitory activity of **(Rac)-SAR131675** against recombinant human VEGFR-1, VEGFR-2, and VEGFR-3 was determined through tyrosine kinase assays. The half-maximal inhibitory concentrations (IC₅₀) and inhibitor constant (K_i) are summarized in the table below.

Kinase Target	IC50 (nM)	Ki (nM)	Assay Type
VEGFR-3	23[1][2][3][4][5]	~12[2][3][4]	Cell-free rh-VEGFR-3-TK activity
VEGFR-2	235[2][3]	-	Cell-free rh-VEGFR-2-TK activity
VEGFR-1	> 3000[2][3]	-	Cell-free rh-VEGFR-1-TK activity

Selectivity Against a Broader Kinase Panel

(Rac)-SAR131675 has been profiled against a larger panel of kinases to determine its broader selectivity. It was found to be highly selective for VEGFR-3, showing little to no activity against a wide range of other kinases. One study reported that SAR131675 was inactive against a panel of 65 different kinases.[6][7] While specific inhibitory data for each of these 65 kinases are not publicly available, the compound showed little activity against kinases such as Akt1, CDKs, PLK1, EGFR, IGF-1R, c-Met, and Flt2.[3][4] This high degree of selectivity underscores its targeted mechanism of action.

Experimental Protocols

The following sections detail the methodologies used to ascertain the kinase selectivity profile of **(Rac)-SAR131675**.

Recombinant Human VEGFR Tyrosine Kinase Assay

This assay was employed to determine the IC50 values of **(Rac)-SAR131675** against VEGFR-1, VEGFR-2, and VEGFR-3.

- Plate Preparation: Multiwell plates were pre-coated with a synthetic polymer substrate, poly-Glu-Tyr (4:1).[2][6]
- Reaction Mixture: The kinase reaction was conducted in a buffer containing 50 mM HEPES (pH 7.4), 20 mM MgCl₂, 0.1 mM MnCl₂, and 0.2 mM Na₃VO₄. [2][8]

- **ATP Concentration:** ATP was used at a concentration of 30 μM for the VEGFR-1 and VEGFR-3 assays, and 15 μM for the VEGFR-2 assay.[\[2\]](#)
- **Inhibitor Concentration:** **(Rac)-SAR131675** was tested across a range of concentrations, typically from 3 nM to 1,000 nM.[\[2\]](#)[\[8\]](#)
- **Detection:** The extent of kinase activity inhibition was quantified by measuring the phosphorylation of the poly-Glu-Tyr substrate.

Cellular Autophosphorylation Assay

This assay measured the ability of **(Rac)-SAR131675** to inhibit the autophosphorylation of VEGFRs in a cellular context.

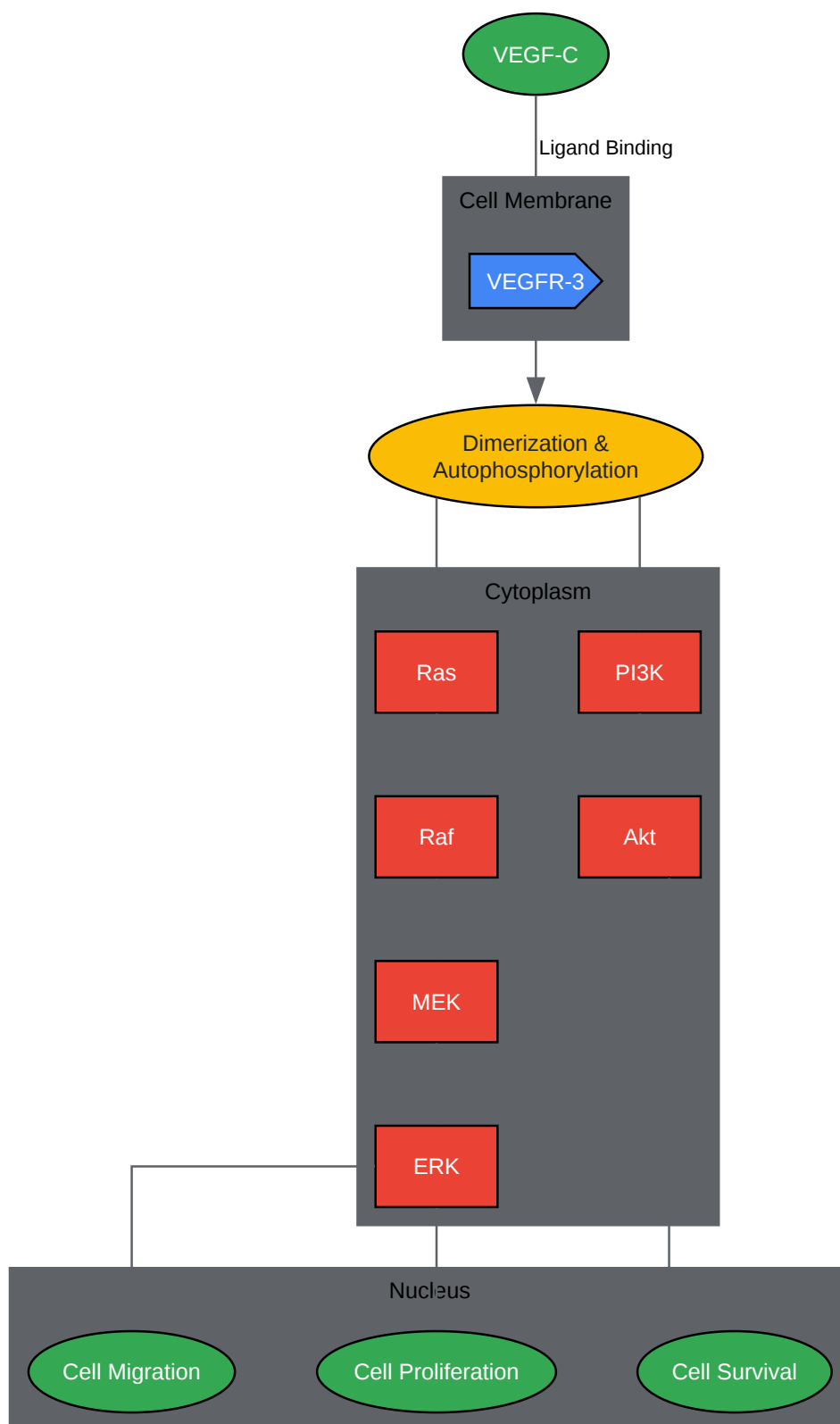
- **Cell Line:** Human Embryonic Kidney (HEK) cells were used to overexpress the respective VEGFRs.[\[7\]](#)
- **Stimulation:** VEGFR autophosphorylation was induced by the addition of their respective ligands (e.g., VEGF-C for VEGFR-3).
- **Inhibitor Treatment:** Cells were treated with varying concentrations of **(Rac)-SAR131675**.
- **Detection:** The level of receptor autophosphorylation was determined using an ELISA-based method, quantifying the amount of phosphorylated receptor.

Signaling Pathways and Experimental Workflows

Visual representations of the relevant signaling pathway and a typical experimental workflow for kinase inhibition assays are provided below.

VEGFR-3 Signaling Pathway

Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3) is a receptor tyrosine kinase that plays a crucial role in lymphangiogenesis.[\[9\]](#) Upon binding of its ligands, primarily VEGF-C and VEGF-D, VEGFR-3 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its cytoplasmic domain. This activation initiates downstream signaling cascades, including the MAPK/ERK and PI3K/Akt pathways, which are critical for lymphatic endothelial cell proliferation, migration, and survival.[\[10\]](#)[\[11\]](#)[\[12\]](#)

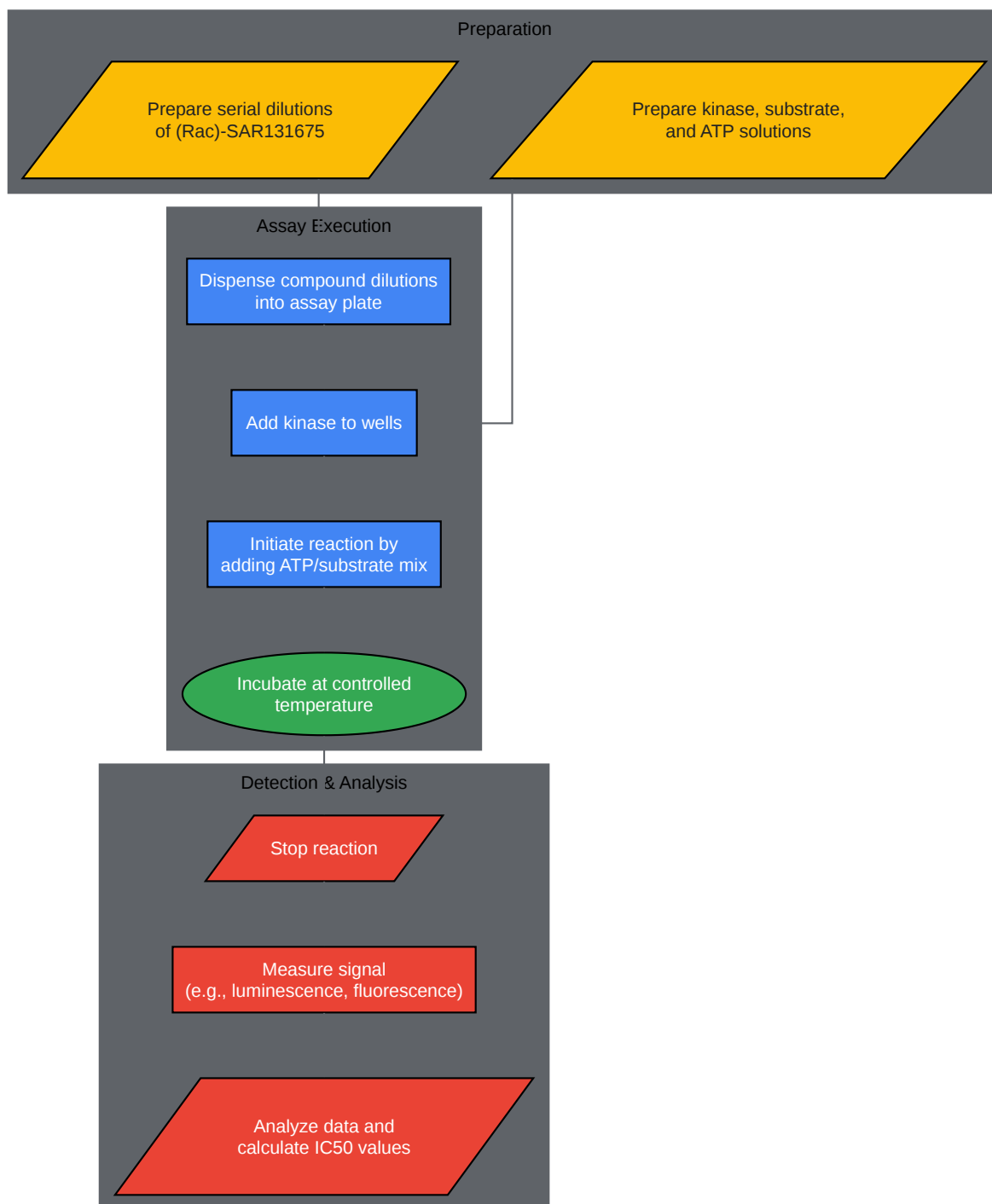


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Caption: Simplified VEGFR-3 signaling pathway.

Experimental Workflow for Kinase Inhibition Assay

The following diagram illustrates a generalized workflow for determining the inhibitory activity of a compound against a specific kinase.



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Caption: General workflow for a kinase inhibition assay.

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References

- [1. caymanchem.com](http://caymanchem.com) [caymanchem.com]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. benchchem.com](http://benchchem.com) [benchchem.com]
- [4. selleckchem.com](http://selleckchem.com) [selleckchem.com]
- [5. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [6. Assessing the Inhibitory Potential of Kinase Inhibitors In Vitro: Major Pitfalls and Suggestions for Improving Comparability of Data Using CK1 Inhibitors as an Example - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. ahajournals.org](http://ahajournals.org) [ahajournals.org]
- [8. selleck.co.jp](http://selleck.co.jp) [selleck.co.jp]
- [9. SAR131675, a potent and selective VEGFR-3-TK inhibitor with antilymphangiogenic, antitumoral, and antimetastatic activities - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. researchgate.net](http://researchgate.net) [researchgate.net]
- [11. researchgate.net](http://researchgate.net) [researchgate.net]
- [12. aacrjournals.org](http://aacrjournals.org) [aacrjournals.org]
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